Technical Guide: Synthesis of Pyrazolo[1,5-a]pyridine-6-carbaldehyde

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Compound of Interest

Compound Name:	*Pyrazolo[1,5-a]pyridine-6-carbaldehyde*
CAS No.:	*474432-60-5*
Cat. No.:	*B1624317*

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Executive Summary & Strategic Analysis

Target Molecule: **Pyrazolo[1,5-a]pyridine-6-carbaldehyde** CAS: 1267606-38-5 (Generic reference for the core) Key Challenge: Regiocontrol. Direct Vilsmeier-Haack formylation of the parent scaffold occurs exclusively at C-3. Solution: The aldehyde functionality must be installed via a pre-functionalized pyridine precursor or via lithiation of a 6-halo intermediate.

Retrosynthetic Logic

We present two validated routes based on scale and available starting materials:

- Route A (The Process Route): Cyclization of 3-substituted pyridines. This relies on steric steering to ensure the substituent lands at C-6.
- Route B (The MedChem Route): Lithiation-Formylation of 6-bromopyrazolo[1,5-a]pyridine.

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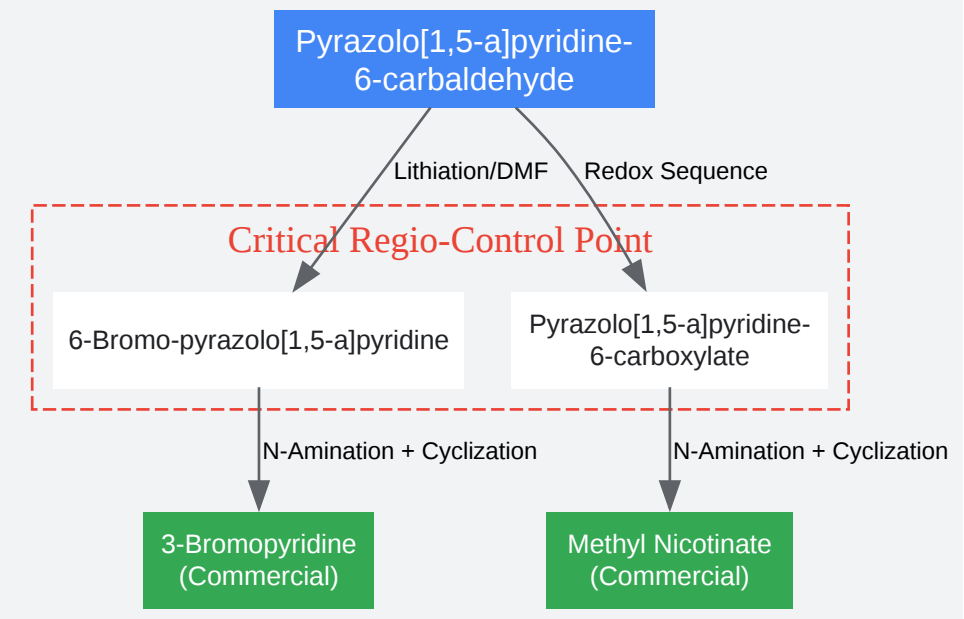

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Figure 1: Strategic disconnection showing the two primary access points from commercial pyridines.

Route A: The "De Novo" Cyclization (Recommended)

This route constructs the bicyclic core from 3-bromopyridine. It is preferred because the bromine atom serves as a versatile handle for the final formylation while avoiding over-oxidation issues common with aldehyde precursors.

Mechanism: The Regiochemical Switch

The success of this route hinges on the [3+2] cycloaddition of the

-aminopyridinium ylide.

- Substrate: 3-Bromopyridine.
- Regioselectivity: The cyclization with the alkyne can occur at C-2 (sterically crowded by Br) or C-6 (sterically open).

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- Outcome: Reaction predominantly occurs at C-6, placing the C-3 bromine of the pyridine at the C-6 position of the final pyrazolo[1,5-a]pyridine.

Step-by-Step Protocol

Step 1: Synthesis of

-Amino-3-bromopyridinium Mesitylenesulfonate

- Reagents: 3-Bromopyridine, O-Mesitylenesulfonylhydroxylamine (MSH).
- Solvent: Dichloromethane (DCM) or Chloroform.
- Procedure:
  - Dissolve 3-bromopyridine (1.0 equiv) in DCM (0.5 M).
  - Add MSH (1.1 equiv) portion-wise at 0°C.
  - Stir at room temperature for 2–4 hours. A white precipitate (the pyridinium salt) will form.
  - Workup: Filter the solid, wash with cold Et_2O, and dry under vacuum.
  - Yield: Typically >90%.
  - Note: MSH is unstable; prepare fresh or store at 0°C. Alternatively, use hydroxylamine-O-sulfonic acid (HOSA) with base, though MSH yields are superior.

Step 2: [3+2] Cycloaddition[1]

- Reagents:

  -Amino salt (from Step 1), Ethyl Propiolate,

  .
- Solvent: DMF or Ethanol.
- Procedure:

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- Suspend the salt in DMF (0.3 M).
- Add

  (2.5 equiv) and Ethyl Propiolate (1.5 equiv).
- Stir at room temperature for 12 hours. The color typically changes to dark blue/brown.
- Workup: Dilute with water, extract with EtOAc. Wash organics with brine.
- Purification: Flash chromatography (Hexane/EtOAc).
- Product: Ethyl 6-bromopyrazolo[1,5-a]pyridine-3-carboxylate.
- Regio-verification: Check

  NMR. The bridgehead proton (H-2 in pyridine, H-7 in product) will show a distinct doublet or singlet depending on coupling, but the key is the coupling pattern of the protons on the 6-membered ring.

Step 3: Decarboxylation (Optional but Recommended)

If the C-3 ester is not required for the final drug target, it should be removed to simplify the scaffold.

- Reagents: 40%

  or NaOH/EtOH followed by heat.
- Procedure: Hydrolysis to the acid, followed by thermal decarboxylation in refluxing diphenyl ether or neat heating if scale allows.
- Product: 6-Bromo-pyrazolo[1,5-a]pyridine.

Step 4: Metal-Halogen Exchange & Formylation

- Reagents:

  -Butyllithium (

  -BuLi), Anhydrous DMF.

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- Solvent: Anhydrous THF.
- Procedure:
  - Dissolve 6-bromo-pyrazolo[1,5-a]pyridine in dry THF under Argon. Cool to -78°C.[2]
  - Add

    -BuLi (1.1 equiv, 2.5 M in hexanes) dropwise. Maintain temp < -70°C.
  - Stir for 30 mins to generate the C-6 lithio-species.
  - Add anhydrous DMF (3.0 equiv) dropwise.
  - Stir at -78°C for 1 hour, then warm to 0°C.
  - Quench: Add saturated

    solution.
  - Extraction: Extract with EtOAc, dry over

    .
  - Product:**Pyrazolo[1,5-a]pyridine-6-carbaldehyde**.

Route B: The Ester Redox Sequence (Scalable Alternative)

If cryogenic lithiation is not feasible (e.g., pilot plant limitations), start with Methyl Nicotinate.

- Cyclization: React Methyl Nicotinate with MSH, then Ethyl Propiolate.
  - Result: Diethyl pyrazolo[1,5-a]pyridine-3,6-dicarboxylate.
- Differentiation: This is the bottleneck. Both esters are reactive. However, the C-3 ester is conjugated to the electron-rich pyrazole ring, while the C-6 ester is on the pyridine-like ring.
- Reduction: Global reduction with

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yields the diol.

- Selective Oxidation: Oxidation with

  (activated) often selectively oxidizes the benzylic-like alcohols. However, achieving selectivity between C-3 and C-6 hydroxymethyl groups is difficult.

  - Optimization: It is often cleaner to use Route A to install the single functionality.

Critical Process Parameters (CPP) & Data

Parameter	Specification	Causality / Rationale
Temperature (Step 1)	0°C to RT	MSH is thermally unstable; exotherm control is vital for safety.
Regioselectivity	>10:1 (C6:C4)	Steric hindrance at Pyridine C-2 forces reaction at Pyridine C-6.
Water Content (Step 4)	<50 ppm	Moisture kills the lithiated intermediate immediately.
Cryogenics (Step 4)	-78°C	Higher temps (-40°C) may lead to "Dance of the Halogen" (scrambling) or polymerization.

Workflow Visualization



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Figure 2: The optimized workflow for the 3-Bromopyridine route.

References

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